

2,5-Dichlorostyrene: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2,5-Dichlorostyrene

CAS No.: 1123-84-8

Cat. No.: B075448

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **2,5-Dichlorostyrene**, a substituted styrene monomer with significant applications in polymer chemistry and as a building block in organic synthesis. This document will cover its fundamental chemical and physical properties, safety considerations, and key applications, offering a valuable resource for professionals in research and development.

Core Chemical Identifiers and Properties

2,5-Dichlorostyrene, also known as 1,4-dichloro-2-ethenylbenzene, is a chlorinated aromatic hydrocarbon. Its unique molecular structure, featuring a vinyl group and two chlorine atoms on the benzene ring, imparts specific reactivity and properties that are leveraged in various scientific and industrial applications.

Property	Value	Source
CAS Number	1123-84-8	[1][2][3][4]
Molecular Formula	C ₈ H ₆ Cl ₂	[1][2][5]
Molecular Weight	173.04 g/mol	[1]
Alternate Names	1,4-Dichloro-2-vinylbenzene	[2]

Physicochemical Data

A thorough understanding of the physicochemical properties of **2,5-Dichlorostyrene** is essential for its safe handling, storage, and application in experimental design.

Property	Value	Source
Density	1.242 g/cm ³	[2][4]
Boiling Point	230.7 °C at 760 mmHg	[2]
Melting Point	8 °C	[2][4]
Flash Point	95.2 °C	[2]
Refractive Index	1.589	[2]
Vapor Pressure	0.0983 mmHg at 25 °C	[2]

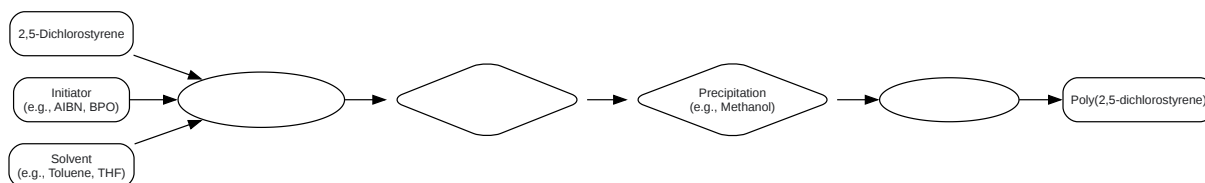
Synthesis and Reactivity

The synthesis of **2,5-Dichlorostyrene** typically involves the dehydration of the corresponding phenylethanol or the dehydrohalogenation of a haloethylbenzene. The presence of the vinyl group allows it to readily undergo polymerization and other addition reactions, while the chlorine substituents on the aromatic ring influence its electronic properties and provide sites for nucleophilic substitution reactions.

Polymerization Workflow

The primary application of **2,5-Dichlorostyrene** is in the synthesis of specialty polymers. The polymerization process can be initiated through various mechanisms, including free radical,

cationic, and anionic polymerization. The resulting poly(**2,5-dichlorostyrene**) exhibits distinct thermal and mechanical properties due to the presence of the chlorine atoms.



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Caption: A generalized workflow for the free-radical polymerization of **2,5-Dichlorostyrene**.

Spectroscopic Analysis

Characterization of **2,5-Dichlorostyrene** and its polymeric derivatives relies on standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for confirming the molecular structure and purity of the monomer.
- Infrared (IR) Spectroscopy: IR spectra provide information about the characteristic vibrational frequencies of the functional groups present, such as the C=C stretching of the vinyl group and the C-Cl stretching of the chlorinated benzene ring.[6]
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern, further confirming the identity of the compound.[1]

Safety and Handling

As with all chlorinated hydrocarbons, **2,5-Dichlorostyrene** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment, including gloves, safety glasses, and a lab coat, is mandatory. For detailed safety information, it is imperative to consult the Safety Data Sheet (SDS) provided by the supplier.

Applications in Research and Development

The unique properties of **2,5-Dichlorostyrene** and its polymers make them valuable in several areas:

- **Specialty Polymers and Copolymers:** The incorporation of **2,5-Dichlorostyrene** into polymers can enhance their thermal stability, flame retardancy, and refractive index.
- **Organic Synthesis:** The vinyl group and the chlorinated aromatic ring serve as reactive handles for further chemical modifications, making it a useful intermediate in the synthesis of more complex molecules, including pharmaceutical precursors.
- **Material Science:** Its polymers are investigated for applications in optical materials and specialty plastics.

Conclusion

2,5-Dichlorostyrene is a versatile monomer with a well-defined set of chemical and physical properties. Its ability to undergo polymerization and serve as a precursor in organic synthesis makes it a compound of interest for researchers and professionals in polymer chemistry, material science, and drug development. A comprehensive understanding of its characteristics, reactivity, and safety protocols is essential for its effective and safe utilization in the laboratory and in industrial applications.

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